

Application Notes and Protocols for Amine Labeling with ATTO 700 NHS Ester

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Compound of Interest

Compound Name: ATTO 700

Cat. No.: B15557223

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This document provides a detailed guide to the efficient labeling of amine-containing molecules, such as proteins, antibodies, and amine-modified oligonucleotides, using **ATTO 700** NHS ester. **ATTO 700** is a near-infrared fluorescent dye known for its strong absorption, high photostability, and good water solubility.^{[1][2]} The N-hydroxysuccinimidyl (NHS) ester functional group allows for efficient and selective reaction with primary amines to form stable covalent amide bonds.^[1]

Key Features of ATTO 700 NHS Ester

- High Molar Extinction Coefficient: Ensures strong light absorption.
- Good Fluorescence Quantum Yield: Provides bright fluorescent signal.^{[2][3]}
- Excellent Photostability and Thermal Stability: Allows for demanding applications like single-molecule detection and super-resolution microscopy.^{[1][3]}
- Near-Infrared Emission: Minimizes autofluorescence from biological samples.

- Zwitterionic and Electrically Neutral: Reduces non-specific interactions.[\[1\]](#)[\[2\]](#)

Quantitative Data

The optical and physical properties of **ATTO 700** NHS ester are summarized in the table below for easy reference.

Property	Value	Reference
Maximum Absorption (λ_{abs})	700 nm	[2]
Maximum Emission (λ_{em})	716 nm	[2]
Molar Extinction Coefficient (ϵ_{max})	120,000 M ⁻¹ cm ⁻¹	[4]
Fluorescence Quantum Yield (η_{fl})	25%	[2]
Fluorescence Lifetime (τ_{fl})	1.6 ns	[2]
Molecular Weight (NHS-ester)	837 g/mol	[2] [4]
Correction Factor (CF280)	0.41	[2]

Experimental Protocols

Preparation of Stock Solutions

a. **ATTO 700** NHS Ester Stock Solution (10 mM)

- Allow the vial of **ATTO 700** NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous, amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to the vial to achieve a 10 mM concentration.[\[1\]](#)[\[5\]](#)
- Vortex the vial until the dye is completely dissolved.
- This stock solution should be used promptly. For short-term storage, it can be kept at -20°C for up to two weeks, protected from light and moisture.[\[1\]](#) Avoid repeated freeze-thaw cycles.

[1]

b. Protein Solution (2-10 mg/mL)

- Dissolve the protein (e.g., antibody) in a suitable amine-free buffer. A recommended buffer is 0.1 M sodium bicarbonate, pH 8.3-9.0.[1][5][6] Phosphate-buffered saline (PBS) can also be used, with the pH adjusted to the optimal range.[5]
- The protein concentration should ideally be between 2 and 10 mg/mL for optimal labeling efficiency.[1]
- Ensure the protein solution is free of amine-containing substances like Tris, glycine, or ammonium ions, as these will compete with the labeling reaction.[5][7] If necessary, dialyze the protein against the labeling buffer before use. The presence of low concentrations of sodium azide (<3 mM) will not interfere with the reaction.[5]

Amine Labeling Reaction

The following protocol is a general guideline and may require optimization for specific proteins.

- Determine Molar Ratio: A starting molar ratio of 10:1 (dye:protein) is recommended.[1] This ratio may be optimized by testing ratios such as 5:1, 15:1, and 20:1 to achieve the desired degree of labeling.[1]
- Reaction Setup: While gently vortexing, add the calculated volume of the 10 mM **ATTO 700** NHS ester stock solution to the protein solution.
- Incubation: Incubate the reaction mixture at room temperature for 30-60 minutes, protected from light.[1] Gentle stirring or rotation during this time can improve labeling efficiency.

Purification of the Labeled Conjugate

It is crucial to remove any unreacted dye from the labeled protein. Gel filtration chromatography is a common and effective method.

- Column Preparation: Prepare a gel filtration column (e.g., Sephadex G-25) according to the manufacturer's instructions.[1][5] Equilibrate the column with an appropriate buffer, such as PBS at pH 7.2-7.4.[1]

- **Sample Loading:** Apply the reaction mixture to the top of the equilibrated column.
- **Elution:** Elute the conjugate with the equilibration buffer. The labeled protein will typically elute first as a colored band, followed by the smaller, unconjugated dye molecules.
- **Fraction Collection:** Collect the fractions containing the labeled protein. The protein-containing fractions can be identified by their color and by measuring the absorbance at 280 nm.

Determination of the Degree of Labeling (DOL)

The DOL, or the average number of dye molecules conjugated to each protein molecule, is a critical parameter. An optimal DOL for antibodies is typically between 2 and 10.^{[1][7]}

- **Spectrophotometric Measurement:** Measure the absorbance of the purified conjugate solution at 280 nm (A_{280}) and at the maximum absorbance of **ATTO 700**, which is approximately 700 nm (A_{max}).
- **Calculation:** The DOL can be calculated using the following formula:

$$\text{Protein Concentration (M)} = [A_{280} - (A_{max} \times CF_{280})] / \epsilon_{\text{protein}}$$

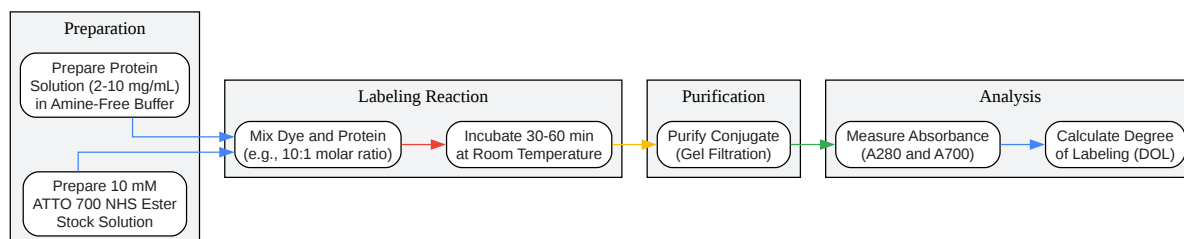
$$\text{Dye Concentration (M)} = A_{max} / \epsilon_{\text{dye}}$$

$$\text{DOL} = \text{Dye Concentration} / \text{Protein Concentration}$$

Where:

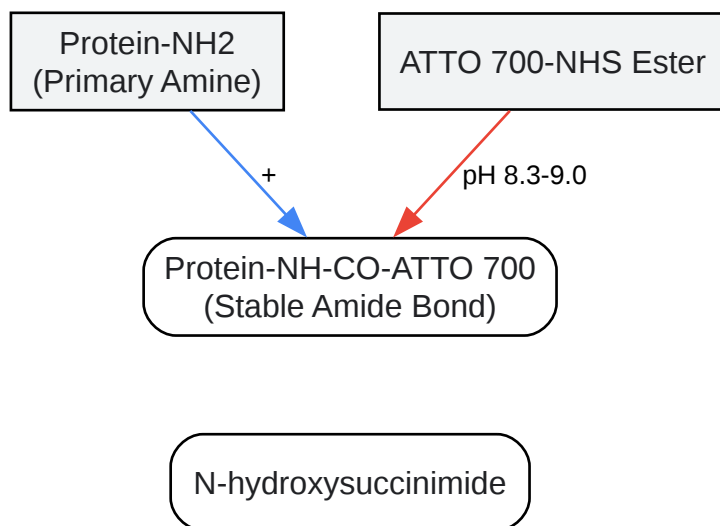
- A_{280} is the absorbance of the conjugate at 280 nm.
- A_{max} is the absorbance of the conjugate at 700 nm.
- CF_{280} is the correction factor for the dye's absorbance at 280 nm (0.41 for **ATTO 700**).^[2]
- $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm (e.g., ~210,000 $M^{-1}cm^{-1}$ for IgG).
- ϵ_{dye} is the molar extinction coefficient of **ATTO 700** at 700 nm (120,000 $M^{-1}cm^{-1}$).^[4]

Visualizations



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Caption: Experimental workflow for amine labeling with **ATTO 700** NHS ester.



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